

In-depth Technical Guide: N-Benzyl-1,3,2-benzodithiazole S-oxide

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Compound of Interest

Compound Name: *N-Benzyl-1,3,2-benzodithiazole S-oxide*

Cat. No.: B115998

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A comprehensive search for scientific literature and chemical databases has revealed no specific information, including a CAS number, for the compound **N-Benzyl-1,3,2-benzodithiazole S-oxide**. This suggests that the compound may be novel, not yet synthesized, or not documented in publicly accessible scientific literature.

Consequently, the creation of an in-depth technical guide or whitepaper with quantitative data, detailed experimental protocols, and signaling pathway diagrams is not possible at this time. The core requirements for data presentation, experimental methodologies, and mandatory visualizations cannot be fulfilled without foundational research on the molecule.

While no data exists for the specific target molecule, this report provides a brief overview of related compounds to offer context for researchers, scientists, and drug development professionals interested in this chemical space. The related classes of compounds include benzothiazole-N-oxides and various isomers of benzodithiazoles. It is crucial to note that the synthesis, properties, and biological activities of these related compounds are distinct and cannot be directly extrapolated to **N-Benzyl-1,3,2-benzodithiazole S-oxide**.

Related Compound Classes: A Brief Overview

To aid researchers in this area, the following is a summary of information found on related but distinct chemical structures.

Benzothiazole-N-oxides

This class of compounds features a benzothiazole core with an N-oxide functionality. Research in this area has focused on their synthesis and potential biological activities.

Table 1: Summary of Data for select 2-Styrylbenzothiazole-N-oxides

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
2-[(E)-2-Phenylvinyl]-1,3-benzothiazole-3-oxide	C ₁₅ H ₁₁ NOS	253.32	241-244
2-[(E)-2-[4-Nitrophenyl]vinyl]-1,3-benzothiazole-3-oxide	C ₁₅ H ₁₀ N ₂ O ₃ S	298.32	230-234

Data sourced from publicly available research papers.

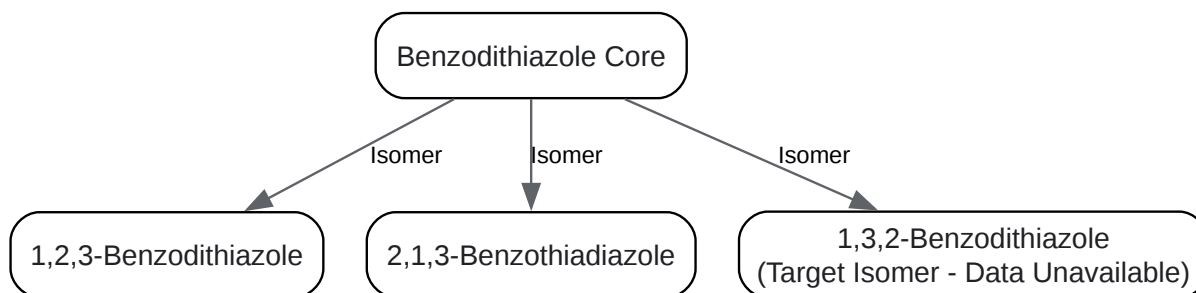
A general method for the synthesis of 2-styrylbenzothiazole-N-oxides involves an aldol-type condensation reaction.

- Starting Materials: 2-Methylbenzothiazole-N-oxide and a substituted benzaldehyde.
- Solvent: Methanol is typically used as the solvent.
- Catalyst: A basic catalyst, such as potassium hydroxide, is added to the reaction mixture.
- Reaction Conditions: The mixture is heated to reflux for several hours.
- Purification: The resulting product is often purified by crystallization from a suitable solvent like ethanol.

Benzodithiazole Isomers

Various isomers of benzodithiazole have been reported in the literature, with the most common being the 1,2,3- and 2,1,3-isomers. The 1,3,2-isomer specified in the topic of this report is not well-documented.

Logical Relationship of Benzodithiazole Isomers



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Caption: Isomeric relationship of benzodithiazole compounds.

Conclusion for Researchers

The absence of information on **N-Benzyl-1,3,2-benzodithiazole S-oxide** presents a clear gap in the current chemical literature. This offers an opportunity for novel research in the synthesis, characterization, and evaluation of the biological activities of this compound. Future work could focus on:

- Developing a synthetic route to the 1,3,2-benzodithiazole S-oxide core.
- Introducing the N-benzyl substitution.
- Characterizing the final compound using modern analytical techniques (NMR, Mass Spectrometry, X-ray Crystallography).
- Screening the compound for various biological activities.

Until such foundational research is conducted and published, a detailed technical guide as requested cannot be produced. Researchers are encouraged to explore the synthesis and properties of this novel heterocyclic system.

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